

IUPAC name for Boc-L-Pyroglutamic acid benzyl ester

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Compound of Interest

Compound Name: *(R)*-2-Benzyl 1-*tert*-butyl 5-oxopyrrolidine-1,2-dicarboxylate

CAS No.: 400626-71-3

Cat. No.: B2375630

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An In-Depth Technical Guide to 2-O-benzyl 1-O-*tert*-butyl (2*S*)-5-oxopyrrolidine-1,2-dicarboxylate

Abstract

This technical guide provides a comprehensive overview of 2-O-benzyl 1-O-*tert*-butyl (2*S*)-5-oxopyrrolidine-1,2-dicarboxylate, a pivotal chiral building block in modern organic and medicinal chemistry. Commonly known as Boc-L-Pyroglutamic acid benzyl ester or Boc-Pyr-Obzl, this compound integrates two critical protecting groups—the *tert*-butoxycarbonyl (Boc) and benzyl (Bzl) groups—onto an L-pyroglutamic acid scaffold. This strategic protection renders it an indispensable intermediate for multi-step syntheses, particularly in solid-phase peptide synthesis (SPPS) and the development of novel pharmaceuticals such as β -lactamase inhibitors. This document elucidates the compound's chemical properties, provides detailed protocols for its synthesis and application, explains the mechanistic rationale behind its use, and outlines essential analytical and safety considerations.

Chemical Identity and Physicochemical Properties

The unambiguous identification and understanding of a reagent's physical properties are foundational to its effective application in research and development. Boc-L-Pyroglutamic acid benzyl ester is a derivative of L-pyroglutamic acid, a cyclic amino acid.^[1] The amine nitrogen is protected by the acid-labile Boc group, while the C-terminal carboxylic acid is shielded by a benzyl ester.^[1] This dual-protection scheme is central to its utility in controlled, sequential chemical modifications.

Table 1: Core Identifiers and Physicochemical Data

Parameter	Value	Source(s)
IUPAC Name	2-O-benzyl 1-O-tert-butyl (2S)-5-oxopyrrolidine-1,2- dicarboxylate	^[2] ^[3]
Common Synonyms	Boc-L-Pyroglutamic acid benzyl ester, Boc-Pyr-Obzl, N- Boc-L-pyroglutamic acid benzyl ester	^[2] ^[4] ^[5] ^[6]
CAS Number	113400-36-5	^[1] ^[2] ^[7] ^[8]
Molecular Formula	C ₁₇ H ₂₁ NO ₅	^[1] ^[2] ^[4] ^[5]
Molecular Weight	319.35 g/mol	^[1] ^[3] ^[5]
Appearance	White to off-white crystalline powder or solid	^[1] ^[4] ^[5]
Melting Point	69-71 °C	^[1] ^[9]
Solubility	Soluble in organic solvents (DCM, DMSO, Methanol); Insoluble in water	^[4] ^[5]
Storage	2-8°C, Sealed in a dry environment	^[9] ^[10]

The Principle of Orthogonal Protection: The Boc/Bzl Strategy

The primary utility of Boc-Pyr-Obzl stems from its role in the "quasi-orthogonal" Boc/Bzl protection strategy, a cornerstone of modern peptide synthesis.^[11] In this context, "orthogonality" refers to the ability to remove one class of protecting group under specific conditions without affecting another.^[11]

- **The Boc Group (Temporary Protection):** The tert-butoxycarbonyl group is a temporary protecting group for the α -amino function. Its key feature is its lability to moderate acids, such as 50% trifluoroacetic acid (TFA) in dichloromethane (DCM).^{[11][12]} This allows for its selective removal at each cycle of peptide chain elongation.
- **The Benzyl Group (Permanent Protection):** Benzyl-type protecting groups (like the benzyl ester, OBzl) are used for "permanent" side-chain protection. They are stable to the mildly acidic conditions used for Boc deprotection.^[11] Their removal requires much stronger acids, such as anhydrous hydrogen fluoride (HF), typically employed at the final stage to cleave the completed peptide from its solid support.^{[11][13]}

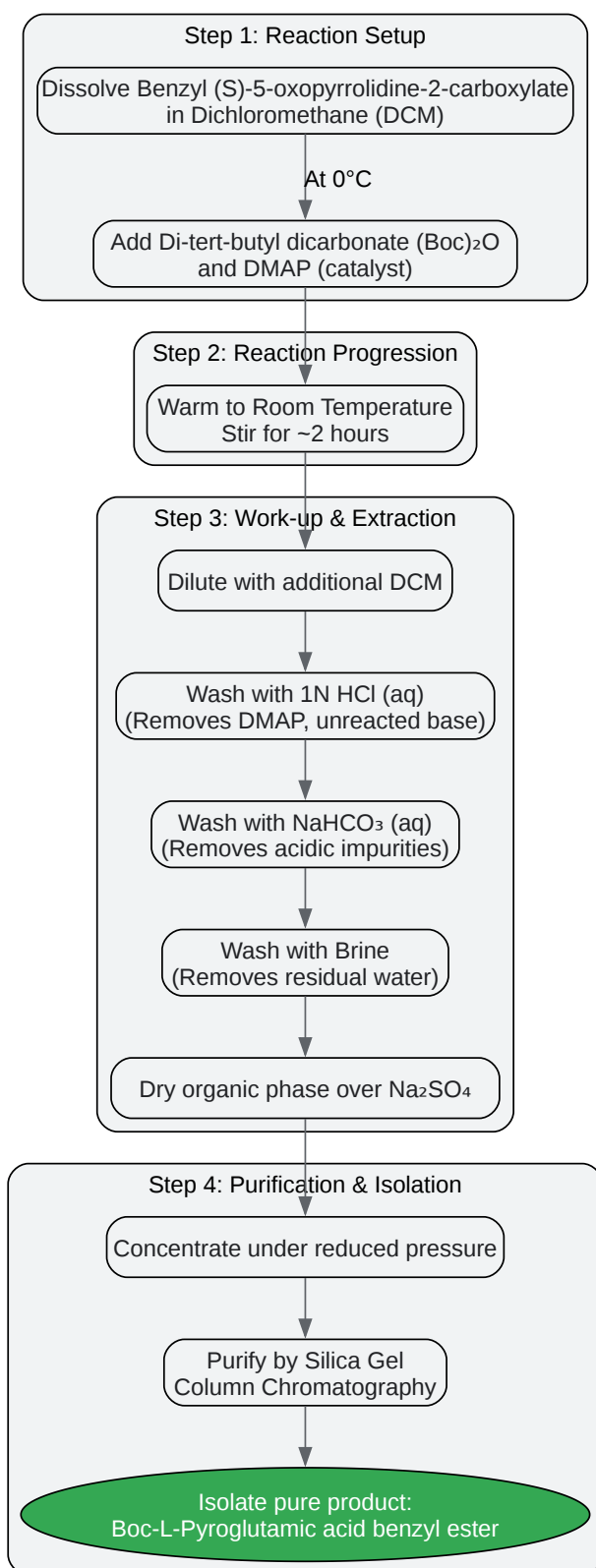
This differential acid lability allows for a controlled, stepwise assembly of peptide chains, making Boc-protected amino acids like Boc-Pyr-Obzl invaluable reagents.^{[11][13]}

Synthesis Protocol and Mechanistic Considerations

The synthesis of Boc-L-Pyroglutamic acid benzyl ester is typically achieved by introducing the Boc group onto the pre-formed benzyl ester of L-pyroglutamic acid.^[1]

Synthesis Workflow Diagram

The following diagram outlines the key steps in a typical laboratory-scale synthesis.



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Caption: High-level workflow for the synthesis of Boc-L-Pyroglutamic acid benzyl ester.

Detailed Experimental Protocol

This protocol is adapted from established chemical synthesis procedures.[\[1\]](#)[\[8\]](#)

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve benzyl (S)-5-oxopyrrolidine-2-carboxylate (1 equivalent) in anhydrous dichloromethane (DCM). Cool the solution to 0°C using an ice bath.
- **Reagent Addition:** To the cooled solution, add 4-Dimethylaminopyridine (DMAP) (0.1 equivalents) as a catalyst, followed by the slow addition of di-tert-butyl dicarbonate ((Boc)₂O) (1.1 equivalents).
 - **Causality Insight:** DMAP is a highly effective acylation catalyst. It functions by forming a more reactive N-acylpyridinium intermediate with (Boc)₂O, which is then readily attacked by the nitrogen of the pyroglutamate ring.
- **Reaction:** Allow the reaction mixture to slowly warm to room temperature and continue stirring for approximately 2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, dilute the reaction mixture with additional DCM. Transfer the solution to a separatory funnel.
- **Aqueous Washes:**
 - Wash sequentially with 1N aqueous hydrochloric acid (HCl). This step protonates and removes the basic catalyst (DMAP) and any other basic impurities into the aqueous layer.
 - Next, wash with a saturated aqueous solution of sodium bicarbonate (NaHCO₃) to neutralize any remaining acid and remove acidic byproducts.
 - Finally, wash with a saturated aqueous sodium chloride solution (brine) to reduce the solubility of organic material in the aqueous phase and aid in layer separation.
- **Drying and Concentration:** Dry the isolated organic phase over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent under reduced pressure to yield the crude product.

- Purification: Purify the crude residue by silica gel column chromatography to afford the target product as a white solid.[8]

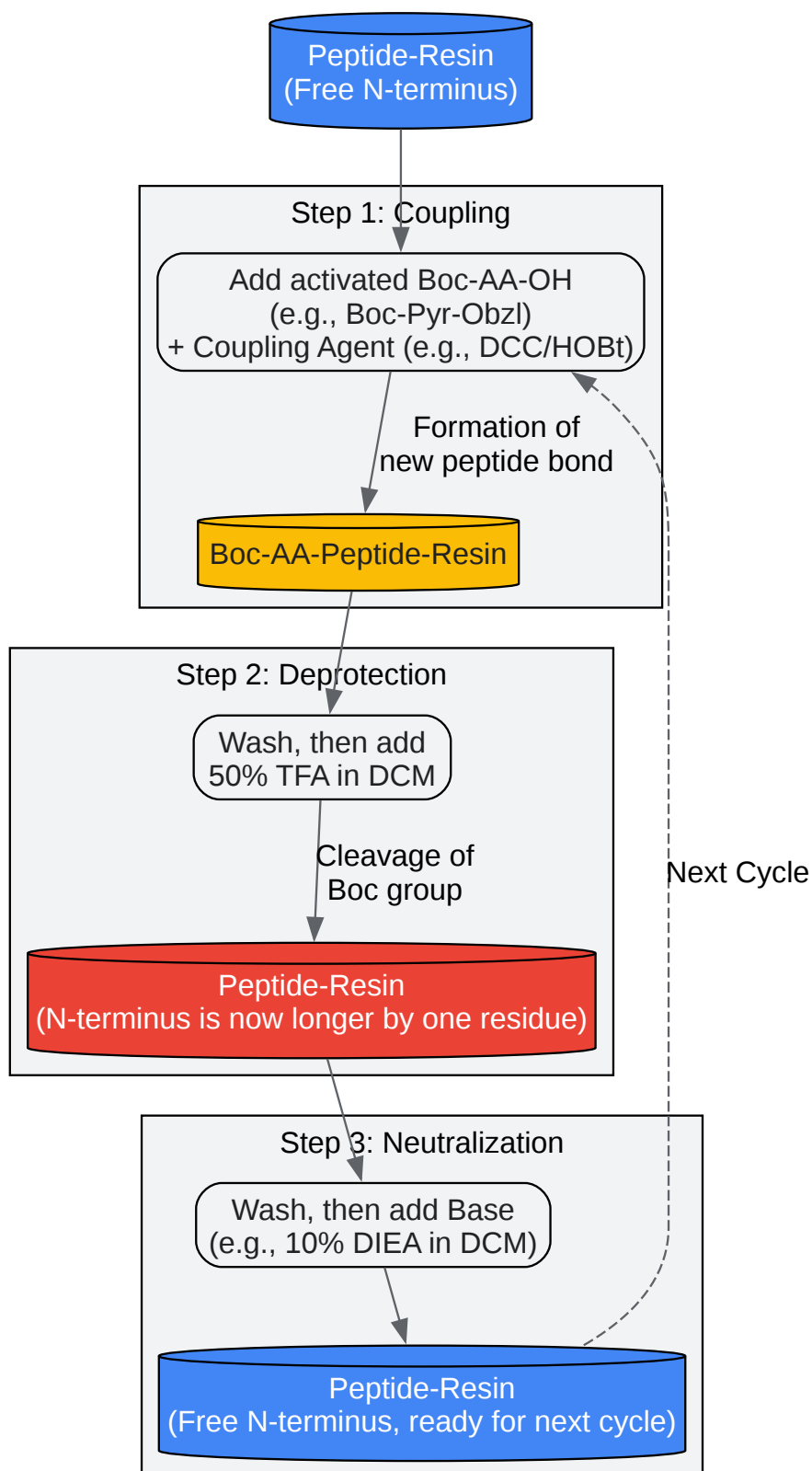
Applications in Pharmaceutical Synthesis

Boc-L-Pyroglutamic acid benzyl ester is not an end-product but a high-value intermediate. Its structure is incorporated into more complex active pharmaceutical ingredients (APIs).

- β -Lactamase Inhibitors: The compound is a documented key intermediate in the synthesis of Avibactam and Relebactam.[2][8] These are non- β -lactam β -lactamase inhibitors used in combination with antibiotics to combat resistant bacterial infections.[8]
- Peptide Synthesis: It serves as a protected building block for introducing the pyroglutamic acid moiety into a peptide sequence using Boc-chemistry solid-phase peptide synthesis (SPPS).[5][12]

Application Workflow: A Single SPPS Coupling Cycle

The diagram below illustrates a generalized cycle of solid-phase peptide synthesis where a resin-bound peptide is elongated by one residue using a Boc-protected amino acid like Boc-Pyr-Obzl.



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Caption: A typical Boc-SPPS cycle for peptide chain elongation.

Safety and Handling

Proper handling is essential for laboratory safety and maintaining reagent integrity.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles, and a lab coat.[4]
- Handling: Avoid inhalation of dust and contact with skin and eyes.[4] Use in a well-ventilated area or a chemical fume hood. May cause irritation to the skin, eyes, and respiratory system.
- Storage: Store in a tightly sealed container in a cool, dry place. Recommended storage temperature is between 2-8°C.[9]
- First Aid: In case of accidental contact with eyes or skin, rinse immediately with plenty of water and seek medical advice. If ingested, seek immediate medical attention.[4]

Conclusion

2-O-benzyl 1-O-tert-butyl (2S)-5-oxopyrrolidine-1,2-dicarboxylate is a sophisticated and highly versatile chemical intermediate. Its value lies in the strategic placement of two orthogonal protecting groups, Boc and benzyl, which grant chemists precise control over synthetic pathways. A thorough understanding of its properties, the mechanisms governing its reactions, and adherence to established protocols are critical for leveraging its full potential in the synthesis of complex peptides and life-saving pharmaceuticals.

References

- Time in Ljubljana, SI. Google Search. Accessed January 2, 2026.
- The Importance of Boc-D-Glu-OBzl in Modern Peptide Synthesis. NINGBO INNO PHARMCHEM CO.,LTD. Accessed January 2, 2026.
- Boc-Pyroglutamic acid. Benzyl ester. ChemBK. Accessed January 2, 2026.
- BOC-L-PYROGLUTAMIC ACID BENZYL ESTER 113400-36-5 wiki. Guidechem. Accessed January 2, 2026.
- Boc-L-Pyroglutamic acid benzyl ester. Flamma Group. Accessed January 2, 2026.
- Boc-L-Pyroglutamic acid benzyl ester | Flamma. CPHI Online. Accessed January 2, 2026.
- Boc-Glu(OBzl)-OH = 98.0 T 13574-13-5. Sigma-Aldrich. Accessed January 2, 2026.
- BOC-L-PYROGLUTAMIC ACID BENZYL ESTER | 113400-36-5. ChemicalBook. Accessed January 2, 2026.

- Buy L-Proline t-butyl ester (EVT-248466) | 2812-46-6. EvitaChem. Accessed January 2, 2026.
- Understanding the Properties and Applications of BOC-L-Pyroglutamic Acid Benzyl Ester. Ningbo Inno Pharmchem Co., Ltd. Accessed January 2, 2026.
- 2-Benzyl 1-tert-butyl (2S)-5-oxopyrrolidine-1,2-dicarboxylate (CAS No: 113400-36-5) API Intermediate Manufacturers. apicule. Accessed January 2, 2026.
- 2-Benzyl 1-tert-butyl (2S)-5-oxopyrrolidine-1,2-dicarboxylate.
- The Cornerstone of Peptide Synthesis: A Technical Guide to Boc and Benzyl Protecting Groups. Benchchem. Accessed January 2, 2026.
- tert-Butyl 5-oxo-L-prolin
- Boc Solid Phase Peptide Synthesis. ChemPep. Accessed January 2, 2026.
- tert-Butyl 5-oxo-L-prolinate | C9H15NO3 | CID 10888648.
- Boc-Amino Acids for Peptide Synthesis Archives. AAPTEC. Accessed January 2, 2026.
- Synthesis and Biological Activity Characterization of Novel 5-Oxopyrrolidine Derivatives with Promising Anticancer and Antimicrobial Activity. PMC, NIH. Accessed January 2, 2026.
- 10 - The Royal Society of Chemistry. The Royal Society of Chemistry. Accessed January 2, 2026.
- Application and Technical Points of Boc Resin Cleavage Method in Peptide Synthesis. Omizzur. Accessed January 2, 2026.

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Sources

- 1. nbinno.com [nbinno.com]
- 2. apicule.com [apicule.com]
- 3. 2-Benzyl 1-tert-butyl (2S)-5-oxopyrrolidine-1,2-dicarboxylate | C17H21NO5 | CID 8027482 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. Page loading... [wap.guidechem.com]
- 6. cphi-online.com [cphi-online.com]
- 7. Boc-L-Pyroglutamic acid benzyl ester • Flamma Group [flammagroup.com]

- [8. BOC-L-PYROGLUTAMIC ACID BENZYL ESTER | 113400-36-5 \[chemicalbook.com\]](#)
- [9. Boc-Glu \(OBzl\) -OH ≥98.0% \(T\) | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [10. lookchem.com \[lookchem.com\]](#)
- [11. benchchem.com \[benchchem.com\]](#)
- [12. chempep.com \[chempep.com\]](#)
- [13. Application and Technical Points of Boc Resin Cleavage Method in Peptide Synthesis - Oreate AI Blog \[oreateai.com\]](#)
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